

# In-Depth Technical Guide: Physical Characteristics of Methyl cis-15-tetracosenoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl cis-15-tetracosenoate

Cat. No.: B107802

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Methyl cis-15-tetracosenoate**, also known as Methyl nervonate or (Z)-Methyl tetracos-15-enoate, is a long-chain monounsaturated fatty acid methyl ester. It is a derivative of nervonic acid, a fatty acid that is an important component of sphingolipids in the myelin sheath of nerve fibers.<sup>[1]</sup> This document provides a comprehensive overview of the key physical characteristics of **Methyl cis-15-tetracosenoate**, complete with experimental protocols for their determination.

## Core Physical and Chemical Properties

A summary of the essential physical and chemical data for **Methyl cis-15-tetracosenoate** is presented below. This data is crucial for its handling, formulation, and application in research and development.

Property	Value	Reference(s)
Molecular Formula	C <sub>25</sub> H <sub>48</sub> O <sub>2</sub>	[1][2][3][4][5][6][7][8]
Molecular Weight	380.65 g/mol	[1][2][3][6][7]
CAS Number	2733-88-2	[1][2][3][4][5]
Appearance	Colorless to pale yellow liquid	[2][4]
Melting Point	14 - 15 °C (57 - 59 °F)	[2][7]
Boiling Point	186 - 202 °C (367 - 396 °F)	[2][7]
Density	0.868 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2]
Refractive Index	1.4563 (at 23 °C)	[2]
Storage Conditions	-20°C, under nitrogen	[2][7]

## Experimental Protocols

The following sections detail standardized methodologies for the determination of the key physical properties of long-chain fatty acid methyl esters like **Methyl cis-15-tetracosenoate**.

### Determination of Melting Point (Slip Point Method)

This protocol is adapted from the AOCS Official Method Cc 3-25 for determining the slip melting point of fats and oils.[5][6]

Apparatus:

- Capillary tubes (1 mm internal diameter, 50-80 mm length)
- Thermometer with a range appropriate for the sample (e.g., -2 to 68 °C)
- 600 mL beaker
- Controlled heating source (e.g., electric hot plate with a stirrer)
- Refrigerator capable of maintaining 4–10°C

#### Procedure:

- **Sample Preparation:** The **Methyl cis-15-tetracosenoate** sample is first melted to a completely liquid state. It is then filtered through filter paper to eliminate any impurities and residual moisture.
- **Filling Capillary Tubes:** At least three clean capillary tubes are dipped into the liquid sample, allowing the substance to rise to a height of approximately 10 mm.
- **Chilling:** The tubes are placed in a beaker and refrigerated at a temperature between 4–10°C for 16 hours.
- **Measurement:**
  - The chilled capillary tubes are attached to a calibrated thermometer, ensuring the bottom of the tubes are level with the thermometer's bulb.
  - The thermometer and attached tubes are suspended in a 600 mL beaker filled with distilled water.
  - The water is heated slowly, at a rate of approximately 1°C per minute, with continuous stirring.
  - The slip melting point is the temperature at which the column of the substance begins to rise in the capillary tube. The average temperature from at least three tubes is recorded as the melting point.

## Determination of Boiling Range by Gas Chromatography

This protocol is based on the principles outlined in ASTM D7398 for determining the boiling range distribution of fatty acid methyl esters.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

#### Apparatus:

- Gas chromatograph (GC) equipped with a flame ionization detector (FID)
- A non-polar open tubular (capillary) column

- Autosampler or manual injection system
- Data acquisition and processing software

Procedure:

- Sample Preparation: A sample of **Methyl cis-15-tetracosenoate** is diluted with a suitable viscosity-reducing solvent that does not interfere with the analysis.
- GC System Setup: The gas chromatograph is set up according to the manufacturer's instructions and the specific requirements of the ASTM method. This includes conditioning the column and setting the appropriate temperature program for the oven, injector, and detector.
- Calibration: The system is calibrated using a mixture of known FAMES with a range of boiling points to establish a correlation between retention time and boiling point.
- Injection and Analysis: A precise volume of the prepared sample is injected into the GC. The components of the sample are separated based on their boiling points as they pass through the column. The FID detects the eluting components.
- Data Analysis: The resulting chromatogram is analyzed to determine the initial and final boiling points of the sample based on the established retention time-boiling point correlation.

## Determination of Density using a Pycnometer

This is a general and widely used method for determining the density of liquids.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Thermostatically controlled water bath

Procedure:

- **Cleaning and Weighing the Pycnometer:** The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance.
- **Filling the Pycnometer:** The pycnometer is filled with the **Methyl cis-15-tetracosenoate** sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- **Temperature Equilibration:** The filled pycnometer is placed in a thermostatically controlled water bath until it reaches a constant, known temperature.
- **Final Weighing:** The pycnometer and its contents are reweighed.
- **Calculation:** The density is calculated by dividing the mass of the sample (mass of the filled pycnometer minus the mass of the empty pycnometer) by the volume of the pycnometer.

## Determination of Refractive Index

This protocol is based on standard methods for determining the refractive index of fats and oils.

[9][10][11]

Apparatus:

- Abbe or Butyro refractometer
- Thermostatically controlled water bath to maintain the refractometer's prism temperature
- Light source (if not built into the instrument)

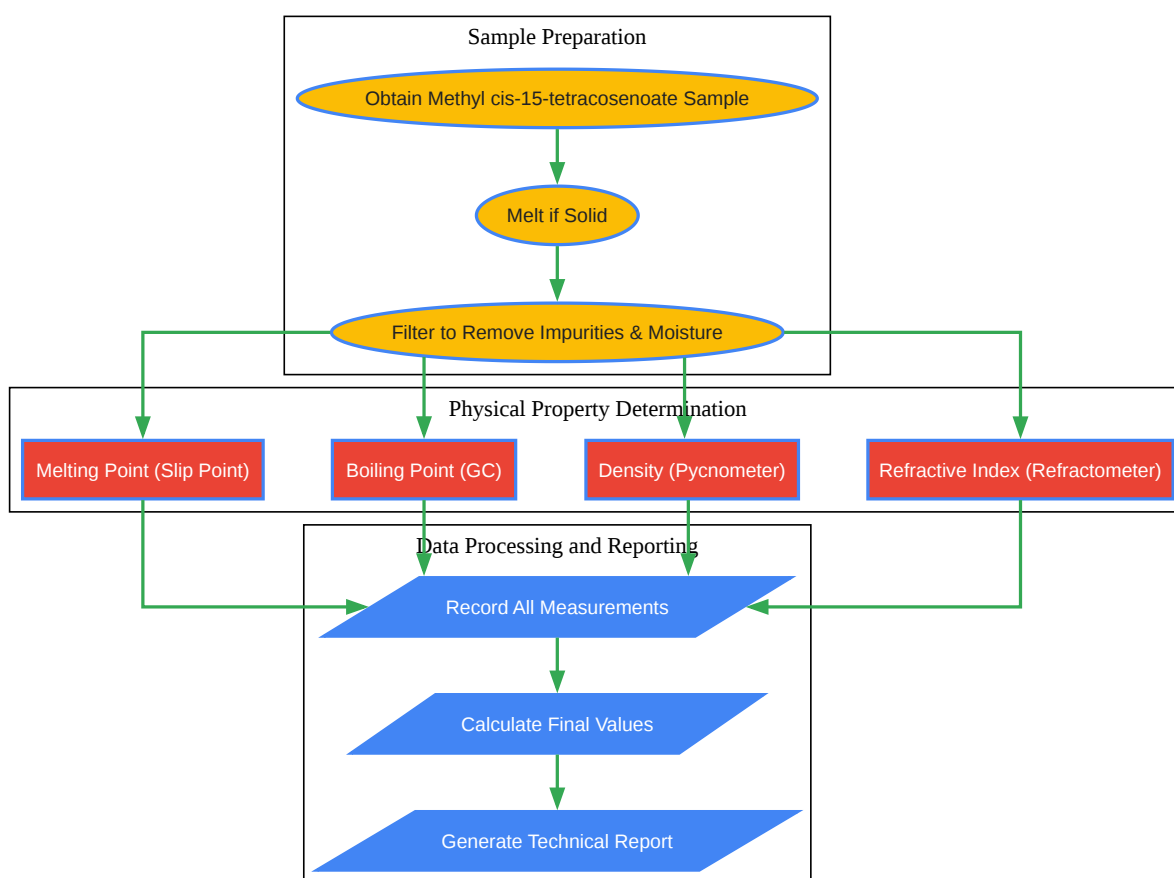
Procedure:

- **Instrument Calibration:** The refractometer is calibrated using a standard of known refractive index.
- **Sample Application:** A few drops of the clear, dry Methyl cis-15-tetracosenoate sample are placed on the prism of the refractometer.
- **Temperature Control:** The temperature of the prisms is maintained at a constant, specified temperature (e.g., 23°C) using the circulating water bath.

- **Measurement:** The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece. The refractive index is then read from the instrument's scale.

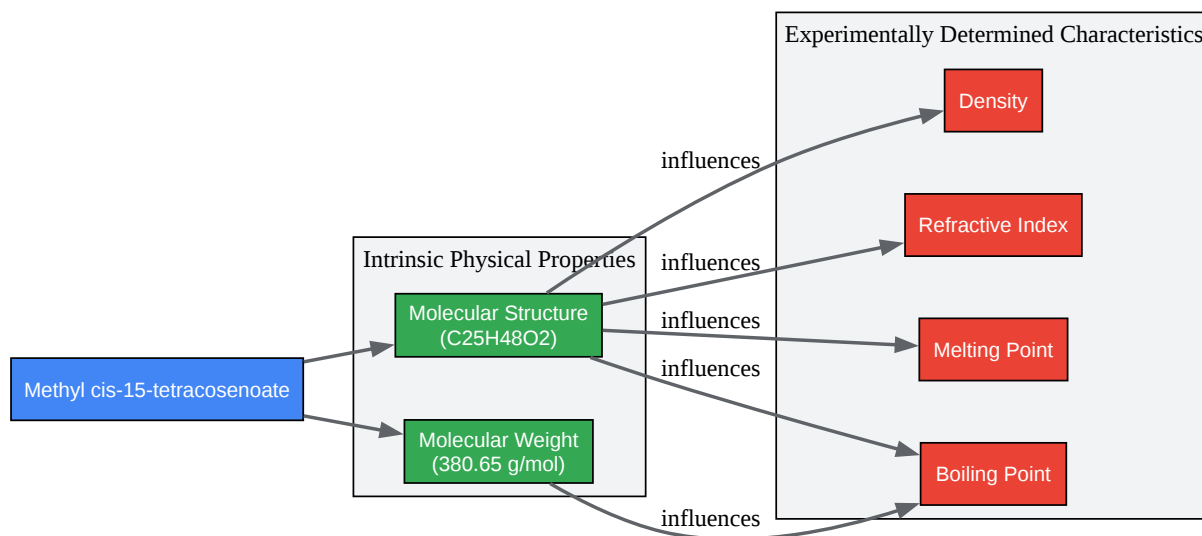
## Experimental Workflow and Logical Relationships

The following diagrams illustrate the logical workflow for the physical characterization of **Methyl cis-15-tetracosenoate**.



[Click to download full resolution via product page](#)

Caption: Workflow for the physical characterization of **Methyl cis-15-tetracosenoate**.



[Click to download full resolution via product page](#)

Caption: Relationship between intrinsic properties and experimental measurements.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [store.astm.org](https://www.store.astm.org) [store.astm.org]
- 2. [store.astm.org](https://www.store.astm.org) [store.astm.org]
- 3. [infinitalab.com](https://www.infinitalab.com) [infinitalab.com]
- 4. [standards.iteh.ai](https://standards.iteh.ai) [standards.iteh.ai]
- 5. [scribd.com](https://www.scribd.com) [scribd.com]



- 6. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- 7. [old.iupac.org](https://old.iupac.org) [[old.iupac.org](https://old.iupac.org)]
- 8. ASTM D7398 - 11(2016) | 1 Apr 2016 | BSI Knowledge [[knowledge.bsigroup.com](https://knowledge.bsigroup.com)]
- 9. [egyankosh.ac.in](https://egyankosh.ac.in) [[egyankosh.ac.in](https://egyankosh.ac.in)]
- 10. [vishalfoodtech.com](https://vishalfoodtech.com) [[vishalfoodtech.com](https://vishalfoodtech.com)]
- 11. [library.aocs.org](https://library.aocs.org) [[library.aocs.org](https://library.aocs.org)]
- To cite this document: BenchChem. [In-Depth Technical Guide: Physical Characteristics of Methyl cis-15-tetracosenoate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b107802#physical-characteristics-of-methyl-cis-15-tetracosenoate>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)